

Proper Disposal of N-Succinylglycine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Succinylglycine**

Cat. No.: **B1202058**

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **N-Succinylglycine**, a compound utilized in various research and development applications. Adherence to these procedures is critical for ensuring laboratory safety, regulatory compliance, and environmental protection.

N-Succinylglycine is a white crystalline solid that is not classified as a hazardous substance for transport. However, it is categorized as causing serious eye irritation (H319). Therefore, appropriate handling and disposal are necessary to mitigate any potential risks. The primary method of disposal is through a licensed chemical waste management service, in accordance with local, state, and federal regulations.

Key Data for N-Succinylglycine Disposal

For quick reference, the following table summarizes essential quantitative data for **N-Succinylglycine**.

Property	Value
Molecular Formula	C ₆ H ₉ NO ₅ [1]
Molecular Weight	175.14 g/mol [1]
Appearance	White crystalline powder
GHS Hazard Statement	H319: Causes serious eye irritation
Storage Class	13 - Non-Combustible Solids

Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for the disposal of **N-Succinylglycine** in a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **N-Succinylglycine** for disposal, ensure you are wearing the appropriate personal protective equipment:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

2. Waste Collection and Segregation:

- Solid Waste:
 - Collect unwanted solid **N-Succinylglycine** in a designated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.
 - Use a spatula or scoop to carefully transfer the solid material, avoiding the creation of dust.

- Contaminated Materials:

- Any materials contaminated with **N-Succinylglycine**, such as weighing boats, pipette tips, or gloves, should also be placed in the designated hazardous waste container.

3. Container Labeling:

- Clearly label the waste container with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**N-Succinylglycine**"
- The approximate quantity of waste
- The appropriate GHS pictogram (an exclamation mark for eye irritation)
- The date of accumulation

4. Storage:

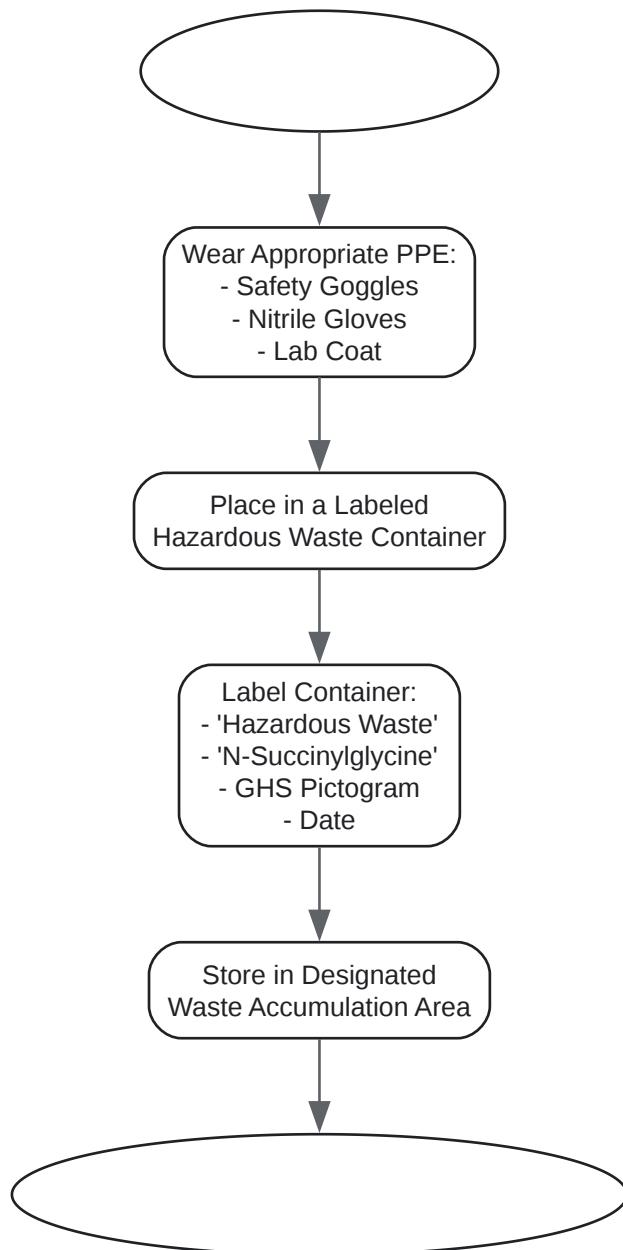
- Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area.
- Ensure the storage area is away from incompatible materials.
- Do not mix **N-Succinylglycine** waste with other chemical waste streams.

5. Final Disposal:

- Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Provide the waste disposal service with a complete and accurate description of the waste.
- Crucially, do not dispose of **N-Succinylglycine** down the drain or in the regular trash.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Succinylglycine**.



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Caption: Workflow for the proper disposal of **N-Succinylglycine**.

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References

- 1. Succinylglycine | C6H9NO5 | CID 14954082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal of N-Succinylglycine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202058#n-succinylglycine-proper-disposal-procedures>]

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